

An In-depth Technical Guide to α-Amyl Cinnamic Aldehyde Diethyl Acetal

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Compound of Interest

A-AMYL CINNAMIC ALDEHYDE

DIETHYL ACETAL

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This technical guide provides a comprehensive overview of α -amyl cinnamic aldehyde diethyl acetal, a synthetic fragrance ingredient also utilized in organic synthesis. This document details its chemical and physical properties, synthesis protocols, and potential applications, presenting data in a structured format for ease of reference by professionals in research and development.

Chemical and Physical Properties

 α -Amyl cinnamic aldehyde diethyl acetal is a colorless to pale yellow oily liquid known for its characteristic floral, leafy odor.[1] It is a symmetric acetal formed from the reaction of α -amylcinnamaldehyde with two equivalents of ethanol.[1] This structure contributes to its stability, particularly in alkaline environments, making it a valuable component in various formulations.[1]

Table 1: Physicochemical Properties of α-Amyl Cinnamic Aldehyde Diethyl Acetal



Property	Value	Reference
Molecular Weight	276.4 g/mol	[1]
276.41956000 g/mol	[2]	
276.41372 g/mol	[3]	_
Molecular Formula	C18H28O2	[1][3]
CAS Number	60763-41-9	[1]
Appearance	Almost colorless oily liquid	[1]
Odor	Floral, leafy	[1]
Specific Gravity	0.931 to 0.939 @ 20°C	[2]
Flash Point	162.00 °F TCC (72.22 °C)	[1][2]
Solubility	Almost insoluble in water (0.033 g/L @ 25°C)	[3]
XLogP3-AA	5.6	[2][3]

Experimental Protocols

The primary method for synthesizing α -amyl cinnamic aldehyde diethyl acetal is through the acid-catalyzed acetalization of α -amyl cinnamaldehyde with ethanol.[1] This reversible reaction is typically driven to completion by removing the water formed during the process.[1]

Classical Acid-Catalyzed Acetalization

This widely used method employs a strong acid catalyst to facilitate the reaction between α -amylcinnamaldehyde and an excess of ethanol.[1]

Materials:

- α-Amyl cinnamaldehyde
- Ethanol (excess)



- Acid catalyst (e.g., hydrochloric acid, sulfuric acid, or p-toluenesulfonic acid)[1]
- Dean-Stark apparatus for azeotropic distillation
- Reaction vessel
- Heating mantle
- Neutralizing agent (e.g., sodium bicarbonate solution)
- Separatory funnel
- Drying agent (e.g., anhydrous sodium sulfate)
- Distillation apparatus for purification

Procedure:

- Combine α -amyl cinnamaldehyde, excess ethanol, and the acid catalyst in a reaction vessel equipped with a Dean-Stark apparatus.
- Heat the mixture to reflux. The water produced during the reaction will be removed as an azeotrope with the solvent, driving the equilibrium towards the formation of the acetal.[1]
- Monitor the reaction progress by observing the amount of water collected.
- Once the reaction is complete, cool the mixture to room temperature.
- Neutralize the acid catalyst with a suitable base, such as a saturated sodium bicarbonate solution.
- Extract the organic layer using a separatory funnel.
- Wash the organic layer with water and then with brine.
- Dry the organic layer over an anhydrous drying agent like sodium sulfate.
- Filter to remove the drying agent.



 Purify the crude product by vacuum distillation to obtain pure α-amyl cinnamic aldehyde diethyl acetal.

Metal-Catalyzed Hydroalkoxylation

A more modern and efficient approach involves the use of solid acid catalysts. This method offers milder reaction conditions and easier product purification.[1]

Materials:

- α-Amyl cinnamaldehyde
- Ethanol
- Solid acid catalyst (e.g., zeolites, ion-exchange resins)
- · Reaction vessel with stirring
- Heating apparatus
- Filtration setup
- Distillation apparatus

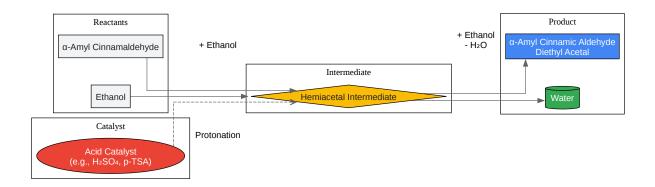
Procedure:

- Charge the reaction vessel with α-amyl cinnamaldehyde, ethanol, and the solid acid catalyst.
- Heat the mixture with stirring to the desired reaction temperature.
- Monitor the reaction progress using a suitable analytical technique (e.g., GC-MS).
- Upon completion, cool the reaction mixture.
- Separate the solid catalyst by filtration. The catalyst can often be regenerated and reused.
- Remove the excess ethanol from the filtrate by distillation.
- Purify the resulting crude product by vacuum distillation.



Synthesis Pathway and Logical Relationships

The synthesis of α -amyl cinnamic aldehyde diethyl acetal from α -amyl cinnamaldehyde and ethanol is a classic example of an acid-catalyzed condensation reaction. The process involves the formation of a hemiacetal intermediate, which is then converted to the diethyl acetal through dehydration.[1]



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Synthesis pathway of α -amyl cinnamic aldehyde diethyl acetal.

Applications

The primary application of α -amyl cinnamic aldehyde diethyl acetal is in the fragrance industry. Its stability makes it a valuable ingredient in various consumer products, including soaps, detergents, and cosmetics.[1] In organic synthesis, the diethyl acetal group can serve as a protecting group for the aldehyde functionality of α -amylcinnamaldehyde, which is particularly useful in multi-step syntheses where the aldehyde group needs to be preserved during reactions targeting other parts of the molecule.[1] The acetal can be readily hydrolyzed back to the aldehyde under acidic conditions.[1]



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